Formulation of 5-(4-Chlorophenylthiomethyl)Tetrazole for in-vivo testing

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Compound of Interest

Compound Name:	*5-(4-Chlorophenylthiomethyl)Tetrazole*
CAS No.:	*18527-31-6*
Cat. No.:	*B095659*

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Application Note: Formulation & Administration of **5-(4-Chlorophenylthiomethyl)Tetrazole** for In-Vivo Studies

Executive Summary

This guide details the formulation strategies for **5-(4-Chlorophenylthiomethyl)Tetrazole** (CAS: 18527-31-6), henceforth referred to as CPTMT.[1][2] As a lipophilic tetrazole derivative, CPTMT presents specific physicochemical challenges—primarily poor aqueous solubility and potential precipitation upon physiological dilution.[2]

The tetrazole moiety functions as a carboxylic acid bioisostere (

), rendering the molecule acidic. This property is the "key" to its formulation: pH manipulation is often more effective and less toxic than high concentrations of organic cosolvents. This protocol outlines three validated formulation tiers:

- Tier 1 (IV/IP): pH-Buffered Cosolvent System (High Solubility).

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- Tier 2 (PO): Homogeneous Suspension (High Capacity).
- Tier 3 (Sensitive Models): Cyclodextrin Complexation (Low Toxicity).[2]

Physicochemical Profile & Pre-Formulation

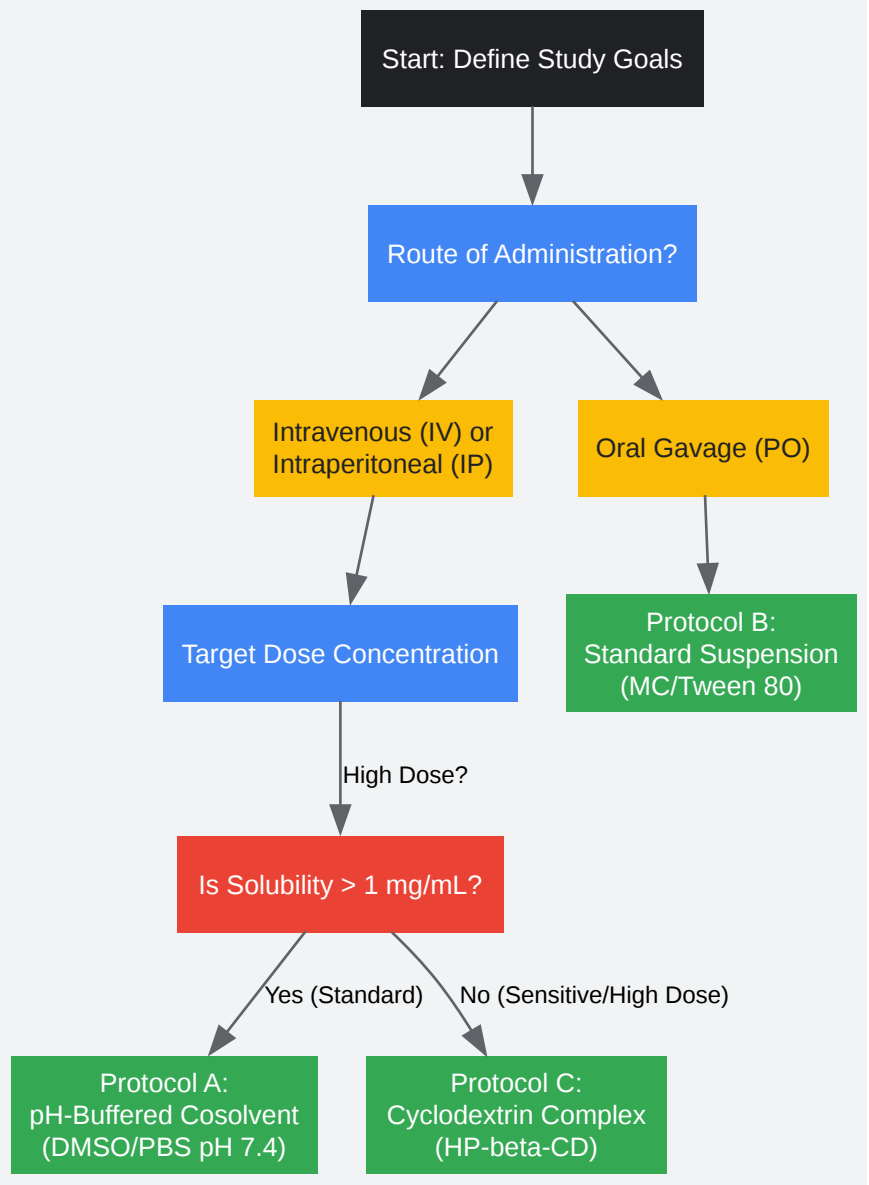
Before formulation, the compound's properties must be understood to prevent experimental failure (e.g., precipitation in the syringe or poor bioavailability).

Property	Value / Characteristic	Implication for Formulation
Molecular Weight	226.69 g/mol	Small molecule; rapid permeation likely.[1][2]
Acid Dissociation ( )	~4.5 – 5.0 (Tetrazole N-H)	Critical: Solubility increases significantly at pH > 6.0 (Ionized form).
Lipophilicity (LogP)	~2.5 – 3.0 (Estimated)	Moderate lipophilicity; requires cosolvents or surfactants.
Physical State	Solid (MP: 159-160°C)	High melting point indicates stable crystal lattice; energy required to dissolve.[1][2]
Stability	Thioether linker (-S-)	Avoid strong oxidizing agents in vehicle (e.g., old peroxides in PEG).[1][2]

Formulation Decision Matrix

The choice of vehicle is dictated by the route of administration and the required dose. Use the logic flow below to select the appropriate protocol.

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Figure 1: Decision matrix for selecting the optimal vehicle based on administration route and solubility requirements.

Detailed Protocols

Protocol A: IV/IP Solution (Cosolvent & pH Adjustment)

Best for: Pharmacokinetic (PK) studies, acute efficacy models. Mechanism: Uses DMSO to disrupt the crystal lattice and a physiological buffer (pH 7.4) to ionize the tetrazole ring, maintaining solubility.

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Reagents:

- Dimethyl Sulfoxide (DMSO), anhydrous, sterile.
- Polyethylene Glycol 400 (PEG 400).[2]
- Phosphate Buffered Saline (PBS), pH 7.4 (1X).

Composition: 5% DMSO / 40% PEG 400 / 55% PBS.

Step-by-Step Procedure:

- Weighing: Weigh the required amount of CPTMT into a sterile glass vial.
- Primary Solubilization: Add the calculated volume of 100% DMSO. Vortex vigorously until the powder is fully dissolved. Note: If heating is required, do not exceed 40°C.
- Cosolvent Addition: Add the PEG 400 slowly while vortexing.[2] The solution should remain clear.
- Aqueous Phase & pH Lock: Slowly add the PBS in a dropwise manner while vortexing.
  - Critical Check: If precipitation occurs (cloudiness), the pH may have dropped locally. Verify the final pH is between 7.0–7.[2]5. The tetrazole needs this neutral-to-basic environment to stay in solution.[1][2]
- Sterilization: Pass through a 0.22 µm PES syringe filter.[2]

Self-Validation:

- Leave the solution at room temperature for 1 hour. If crystals form, the concentration is too high; switch to Protocol C.

Protocol B: Oral Suspension (Standard)

Best for: Toxicology, chronic dosing, high-dose efficacy studies. Mechanism:[1] Creates a stable, homogeneous dispersion.[2] Bioavailability depends on dissolution rate in the gut.

Reagents:

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- Methylcellulose (MC) (0.5% w/v solution in water).[2]
- Tween 80 (Polysorbate 80).[2]

Composition: 0.5% MC + 0.2% Tween 80 in Water.[2]

Step-by-Step Procedure:

- Wetting: Weigh CPTMT micronized powder into a mortar. Add Tween 80 directly onto the powder.[2] Triturate (grind) with a pestle to wet the hydrophobic surface.
- Levigation: Add a small volume of 0.5% MC solution to form a smooth, lump-free paste.[2]
- Dilution: Gradually add the remaining MC solution while mixing continuously to the final volume.
- Homogenization: Transfer to a vial and sonicate for 10 minutes to break up aggregates.

Self-Validation:

- The suspension should not settle rapidly (sedimentation > 5 mins). Resuspend by vortexing immediately before dosing.[2]

Protocol C: Advanced Solubility (Cyclodextrin)

Best for: Sensitive IV models where DMSO/PEG is toxic, or to improve oral bioavailability.
Mechanism: The hydrophobic chlorophenyl tail is encapsulated in the cyclodextrin cavity, shielding it from water while the hydrophilic exterior ensures solubility.

Reagents:

- 2-Hydroxypropyl-β-cyclodextrin (HP-β-CD).[1][2]
- Sterile Water for Injection.[2]

Composition: 20% (w/v) HP-β-CD in Water.[1][2]

Step-by-Step Procedure:

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- Vehicle Prep: Dissolve 20g of HP-β-CD in 100mL of water. Filter (0.22 µm).[2]
- Compound Addition: Add CPTMT to the vehicle.
- Complexation: Shake or stir (magnetic stirrer) at room temperature for 4–6 hours.
  - Tip: Adjusting pH to 8.0 with dilute NaOH during stirring speeds up dissolution (ionizes tetrazole).[2] Once dissolved, adjust back to pH 7.4 with dilute HCl.[2]
- Filtration: Filter sterilization (0.22 µm).

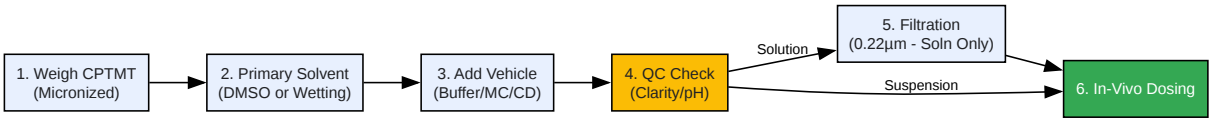
In-Vivo Administration Guidelines

To ensure data integrity and animal welfare, adhere to these physiological limits.

Parameter	Mouse (25g)	Rat (250g)	Notes
Max IV Volume	5 mL/kg (125 µL)	5 mL/kg (1.25 mL)	Slow injection (10-15s) to prevent "speed shock" or precipitation.[1][2]
Max IP Volume	10 mL/kg (250 µL)	10 mL/kg (2.5 mL)	Ensure pH is neutral (7.0-7.[1][2]5) to prevent peritonitis.[2]
Max PO Volume	10 mL/kg (250 µL)	10 mL/kg (2.5 mL)	Fasted animals show better absorption for Class II drugs.
Tolerability	Observe for 30 min	Observe for 30 min	Signs of vehicle toxicity: lethargy, labored breathing (DMSO effect).

Workflow Diagram: Preparation to Dosing

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Figure 2: Operational workflow for preparing CPTMT formulations.

Troubleshooting & Expert Tips

- The "Crash Out" Phenomenon:
  - Symptom:[1][2][3][4][5] Solution is clear in the vial but precipitates immediately upon contact with PBS or blood.
  - Cause: The tetrazole is likely protonated (neutral) and insoluble at neutral pH.
  - Fix: Ensure the final formulation pH is slightly above the pKa (aim for pH 7.5-8.0). The ionized tetrazolate anion is far more soluble.[2]
- DMSO Toxicity:
  - Avoid >10% DMSO for IV administration in mice; it can cause hemolysis and bradycardia.[2] If high concentration is needed, switch to the Protocol C (Cyclodextrin) method.
- Storage:
  - Prepare fresh. If storage is necessary, freeze at -20°C. Re-sonicate and check for crystals after thawing.

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